

Commercial availability and suppliers of 4-(Trifluoromethyl)cyclohexanone

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)cyclohexanone

Cat. No.: B120454

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An In-Depth Technical Guide to the Commercial Availability and Sourcing of **4-(Trifluoromethyl)cyclohexanone** for Advanced Research and Development

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **4-(Trifluoromethyl)cyclohexanone** (CAS No. 75091-99-5), a critical fluorinated building block for professionals in pharmaceutical development, medicinal chemistry, and materials science. We will move beyond a simple supplier list to discuss the compound's significance, outline a robust procurement strategy, and detail essential quality control protocols for incoming batches, ensuring the integrity of your research and manufacturing processes.

The Strategic Importance of 4-(Trifluoromethyl)cyclohexanone in Synthesis

The introduction of a trifluoromethyl (-CF₃) group is a well-established strategy in modern drug discovery for enhancing a molecule's metabolic stability, lipophilicity, and binding affinity.^[1] **4-(Trifluoromethyl)cyclohexanone** serves as a versatile and highly valuable intermediate for introducing this moiety into complex molecular architectures.^{[1][2][3]} Its ketone functionality allows for a wide range of synthetic transformations, including nucleophilic additions and reductive aminations, making it a cornerstone for building novel scaffolds.^[1] As such, securing a reliable supply of high-purity **4-(Trifluoromethyl)cyclohexanone** is a critical first step for any research program leveraging its unique properties.

Physicochemical Properties

A thorough understanding of the compound's properties is essential for its effective use in experimental design and for ensuring safe handling. The key physicochemical data for **4-(Trifluoromethyl)cyclohexanone** are summarized below.

Property	Value	Source(s)
CAS Number	75091-99-5	[4] [5]
Molecular Formula	C ₇ H ₉ F ₃ O	[2] [4] [6]
Molecular Weight	166.14 g/mol	[4] [5]
Appearance	Colorless Liquid	[2] [5]
Purity (Typical)	≥97%	[5] [6] [7]
Density	~1.221 g/mL at 25 °C	[5] [8]
Boiling Point	82 °C	[9]
Flash Point	76.7 °C (170.1 °F)	[5] [8] [9]
Refractive Index (n _{20/D})	~1.400	[5] [8]
InChI Key	IPQDZFUZVJKAKZ- UHFFFAOYSA-N	[2] [5]
SMILES	C1CC(=O)CCC1C(F)(F)F	[2] [5]

Commercial Availability and Key Suppliers

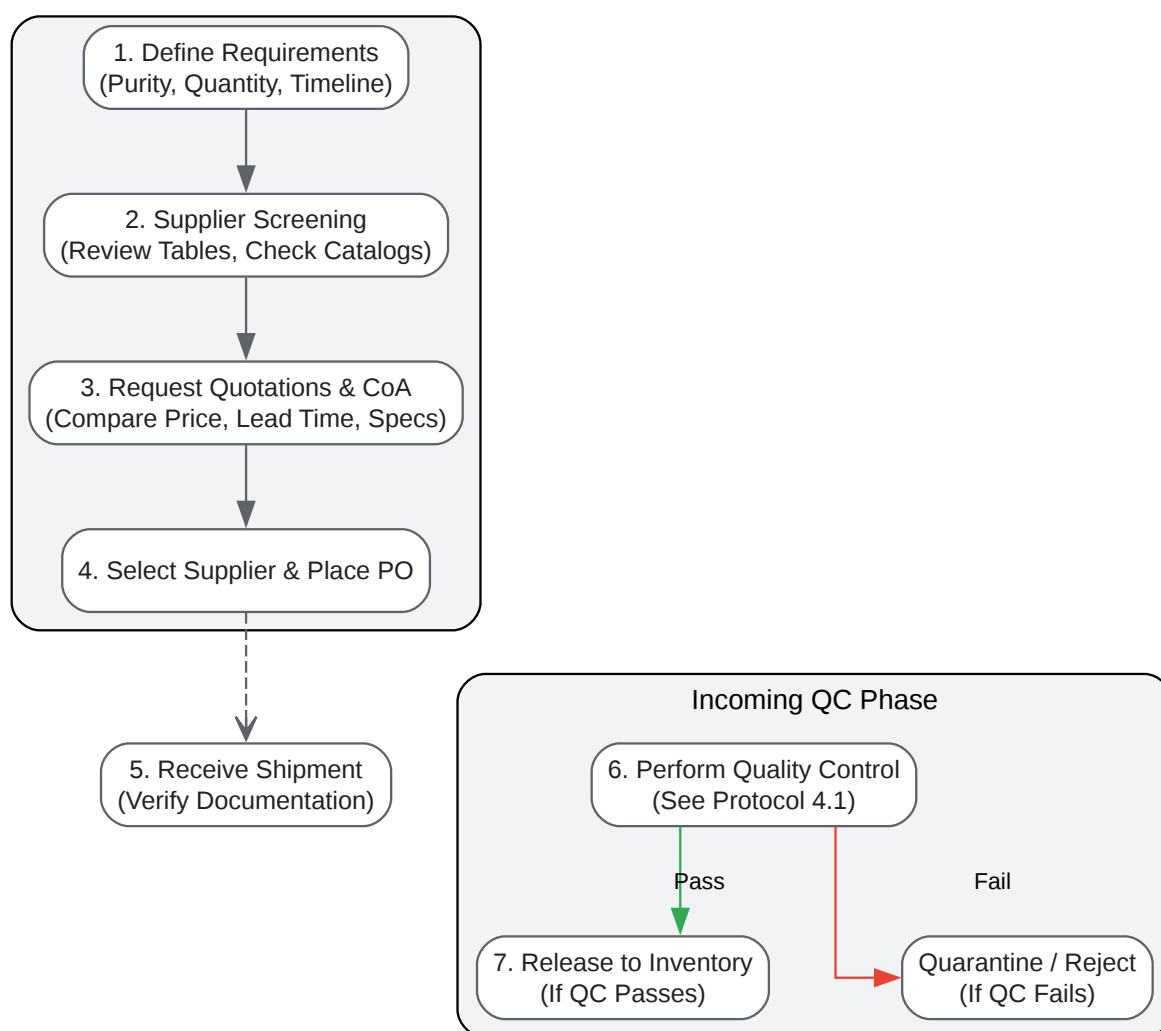
4-(Trifluoromethyl)cyclohexanone is readily available from a range of chemical suppliers who cater to different scales, from research-grade grams to bulk kilograms. The choice of supplier often depends on factors such as required purity, available quantity, lead time, and documentation support (e.g., Certificate of Analysis). Below is a comparative table of prominent global suppliers.

Supplier	Product Number(s)	Typical Purity	Scale	Noteworthy Features
Sigma-Aldrich (Merck)	759287	97%	Gram quantities	Extensive documentation (CoA, SDS) and global distribution. [5] [8]
Thermo Scientific Chemicals	AAH3379303	97%	Gram quantities	Formerly an Alfa Aesar product, known for strong portfolio in research chemicals. [7]
Manchester Organics	B10641	97%	Gram quantities in stock	Specialist in fluorinated compounds, offers bulk quote requests. [6]
Oakwood Chemical	007622	95%	Milligram to gram	US-based supplier with a focus on synthesis reagents. [10]
Biosynth	FT28474	N/A	Gram quantities	Provides key physical properties and safety information. [9]
NINGBO INNO PHARMCHEM	N/A	≥99%	Kilogram capacity	A China-based manufacturer offering CDMO services for larger scale needs. [1] [3] [11]

Note: Availability and pricing are subject to change. Always verify with the supplier directly.

Recommended Procurement and Qualification Workflow

A systematic approach to procurement and qualification is crucial to mitigate risks associated with chemical purity and supplier reliability. The following workflow is recommended for research and development teams.



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Caption: A robust workflow for procuring and qualifying chemical reagents.

Experimental Protocol: Incoming Quality Control Verification

It is imperative to independently verify the identity and purity of each new batch of **4-(Trifluoromethyl)cyclohexanone** before its use in critical experiments. This protocol provides a self-validating system to ensure material integrity.

Objective: To confirm the identity and assess the purity of a commercially supplied sample of **4-(Trifluoromethyl)cyclohexanone**.

Materials:

- Commercial sample of **4-(Trifluoromethyl)cyclohexanone**
- Deuterated chloroform (CDCl_3) for NMR
- Methanol or Acetonitrile (GC grade)
- NMR tubes, vials, pipettes

Methodology:

- Documentation Review & Physical Inspection:
 - Cross-reference the supplier's Certificate of Analysis (CoA) with the label on the container (CAS number, lot number).
 - Visually inspect the liquid for any particulates or discoloration. It should be a clear, colorless liquid.[2]
- Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS):
 - Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable volatile solvent like methanol.

- Inject 1 μL into a GC-MS system equipped with a standard non-polar column (e.g., DB-5ms).
- GC Program:
 - Initial Temperature: 50 $^{\circ}\text{C}$, hold for 2 minutes.
 - Ramp: 10 $^{\circ}\text{C}/\text{min}$ to 250 $^{\circ}\text{C}$.
 - Hold: 5 minutes at 250 $^{\circ}\text{C}$.
- Analysis: The primary peak should correspond to the expected retention time for the compound. The integrated peak area provides the purity percentage. The mass spectrum should show a molecular ion peak (or characteristic fragments) consistent with a molecular weight of 166.14 g/mol .
- Structural Confirmation by Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Prepare an NMR sample by dissolving ~10-20 mg of the compound in ~0.6 mL of CDCl_3 .
 - Acquire ^1H NMR and ^{19}F NMR spectra.
 - Expected ^1H NMR Profile: The spectrum will show complex multiplets for the cyclohexane ring protons. The integration should be consistent with the 9 protons on the ring.
 - Expected ^{19}F NMR Profile: The spectrum should exhibit a singlet corresponding to the three equivalent fluorine atoms of the $-\text{CF}_3$ group. The absence of other significant peaks in the ^{19}F spectrum is a strong indicator of high purity with respect to fluorinated impurities.

Safety, Handling, and Storage

Proper handling and storage are paramount for user safety and maintaining the chemical's integrity.

- Handling: Always work in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[\[12\]](#)[\[13\]](#)
Avoid inhalation of vapors and contact with skin and eyes.[\[2\]](#)[\[12\]](#)

- Storage: Store the compound in a tightly sealed container in a cool, dry place, away from sources of ignition.[12][13] Recommended storage temperature is typically ambient room temperature or refrigerated (10°C - 25°C).[2][9]
- Hazards: The compound is classified as very toxic to aquatic life (H400).[5][8] Avoid release into the environment and collect any spillage.[5][8] It may be a combustible liquid.[8]

Conclusion

4-(Trifluoromethyl)cyclohexanone is a commercially accessible and indispensable building block for modern chemical synthesis, particularly in drug discovery. A successful research outcome depends not only on innovative synthetic design but also on the quality of the starting materials. By implementing a strategic sourcing workflow, engaging with reputable suppliers, and performing rigorous in-house quality control, researchers can ensure the reliability and reproducibility of their results, accelerating the path from discovery to application.

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